

KRC-108 solubility and stability issues

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Compound of Interest

Compound Name: KRC-108

Cat. No.: B15617541

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KRC-108 Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers and scientists working with the multi-kinase inhibitor **KRC-108**.

Frequently Asked Questions (FAQs)

Q1: What is **KRC-108** and what are its primary targets?

KRC-108 is a potent multi-kinase inhibitor. Its primary targets include Ron, Flt3, TrkA, and c-Met.^[1] It has shown anti-proliferative activity in various cancer cell lines and efficacy in xenograft models of colorectal and lung cancer.^[1]

Q2: What is the basic chemical information for **KRC-108**?

Property	Value
Chemical Formula	C20H20N6O-2HCl or C20H22Cl2N6O
Molecular Weight	433.33 g/mol
CAS Number	1146944-35-5

Q3: How should I store and handle **KRC-108**?

For optimal stability, **KRC-108** should be stored under the following conditions:

- Short-term (days to weeks): 0 - 4°C in a dry, dark environment.[\[1\]](#)
- Long-term (months to years): -20°C in a dry, dark environment.[\[1\]](#)

The compound is stable for several weeks during standard shipping conditions.[\[1\]](#)

Troubleshooting Guide: Solubility Issues

Problem: I am having difficulty dissolving **KRC-108**.

KRC-108 is a complex organic molecule and may present solubility challenges. The following steps can help troubleshoot and achieve a clear solution.

Step 1: Solvent Selection

If you are experiencing solubility issues, consider the following solvents. It is recommended to start with DMSO, as it is a common solvent for kinase inhibitors.

Solvent	Starting Concentration (Suggested)	Notes
DMSO	10-50 mM	A common solvent for creating stock solutions of kinase inhibitors.
Ethanol	1-10 mM	May require warming to fully dissolve.
Aqueous Buffers	< 100 µM	Solubility in aqueous solutions is expected to be low. The dihydrochloride salt form suggests that solubility may be higher at acidic pH.

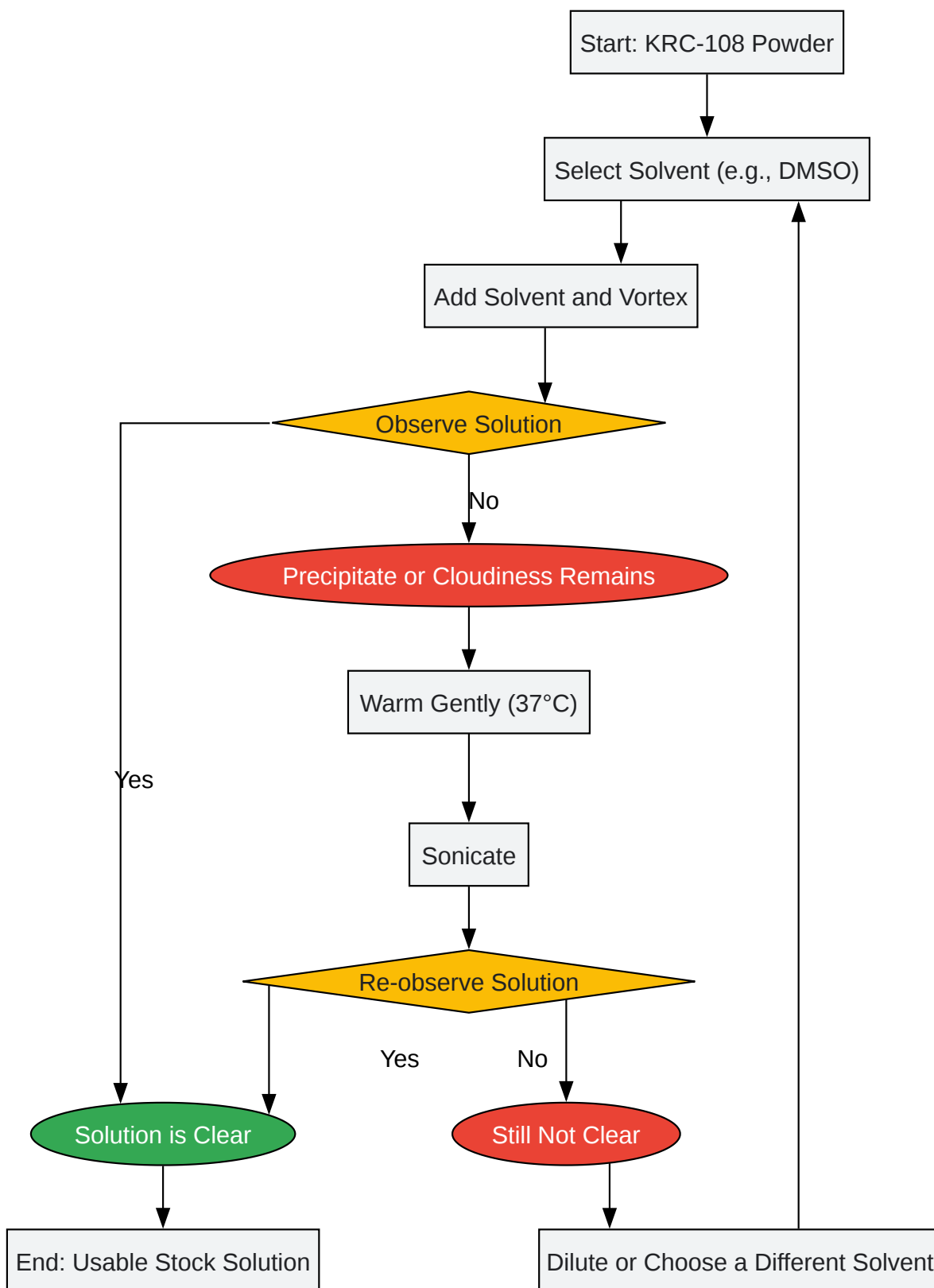
Note: The quantitative solubility of **KRC-108** in these solvents is not publicly available. The concentrations above are suggestions based on common practices for similar compounds. It is recommended to perform a solubility test to determine the optimal solvent and concentration for your specific experimental needs.

Step 2: Dissolution Protocol

If **KRC-108** does not readily dissolve, the following techniques can be employed:

- Warming: Gently warm the solution to 37°C.
- Vortexing: Vigorously vortex the solution for several minutes.
- Sonication: Use a sonication bath to aid in dissolution.

Below is a suggested workflow for troubleshooting solubility issues.



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Troubleshooting workflow for **KRC-108** solubility.

Troubleshooting Guide: Stability Issues

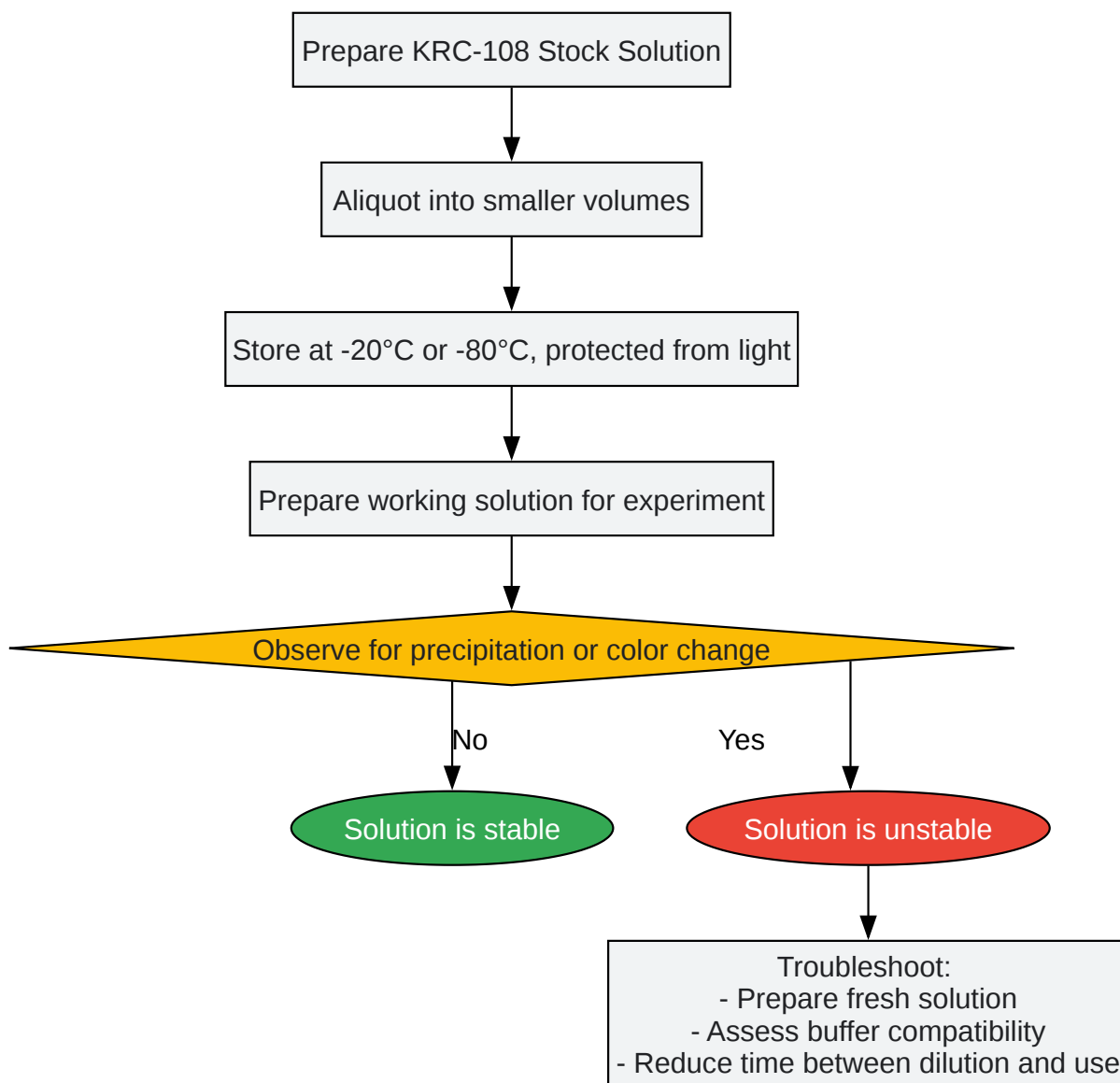
Problem: My **KRC-108** solution appears to be degrading or precipitating over time.

The stability of **KRC-108** in solution can be influenced by several factors.

Key Considerations for Stability:

- **Stock Solution Storage:** Store stock solutions at -20°C or -80°C in small aliquots to minimize freeze-thaw cycles.
- **Light Sensitivity:** Protect solutions from light, as pyridine-containing compounds can be light-sensitive.
- **pH of Aqueous Solutions:** The stability of **KRC-108** in aqueous buffers may be pH-dependent. It is advisable to prepare fresh dilutions in your experimental buffer from a DMSO stock solution immediately before use.

Below is a decision-making process for assessing the stability of your **KRC-108** solution.



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Decision-making process for **KRC-108** solution stability.

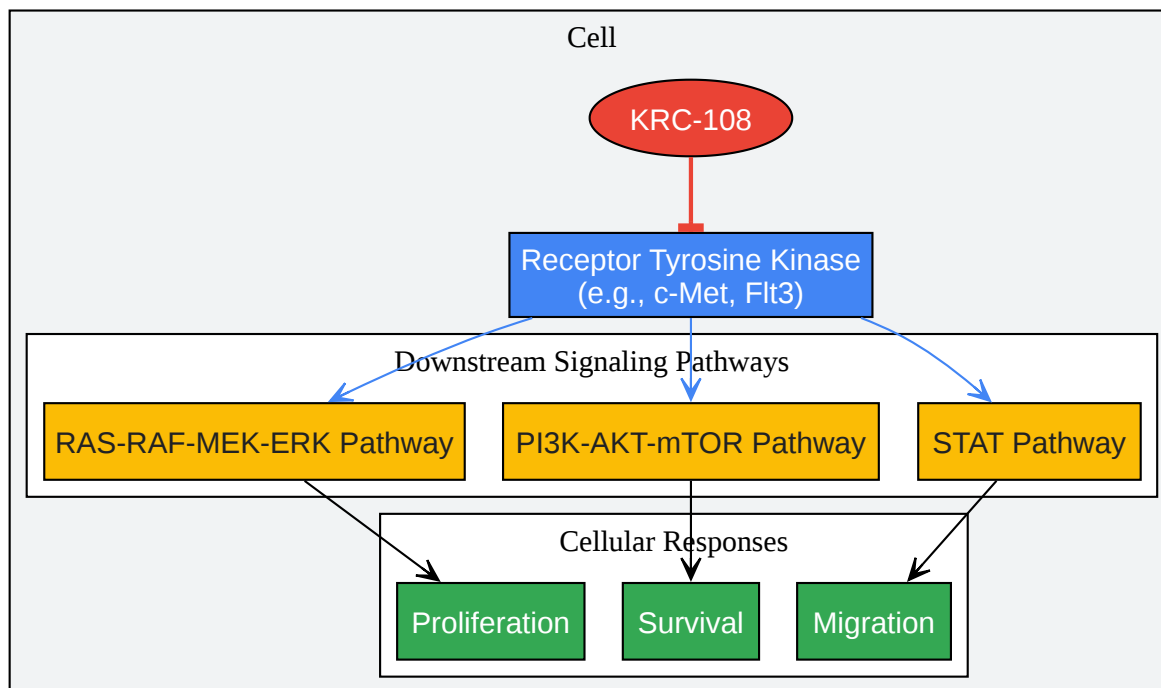
Experimental Protocols

Protocol 1: Preparation of a 10 mM **KRC-108** Stock Solution in DMSO

- Materials: **KRC-108** powder, DMSO (anhydrous), sterile microcentrifuge tubes.
- Calculation: Determine the mass of **KRC-108** needed for your desired volume of 10 mM stock solution (Molecular Weight: 433.33 g/mol).
- Procedure:
 - Weigh the calculated amount of **KRC-108** powder and place it in a sterile microcentrifuge tube.
 - Add the appropriate volume of DMSO.
 - Vortex the solution for 2-5 minutes.
 - If necessary, gently warm the solution to 37°C or sonicate until the solid is completely dissolved.
 - Once a clear solution is obtained, aliquot into smaller volumes for storage at -20°C.

Signaling Pathway

KRC-108 is an inhibitor of several receptor tyrosine kinases, including c-Met and Flt3. The simplified diagram below illustrates the general signaling pathway affected by these kinases.



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Simplified signaling pathway inhibited by **KRC-108**.

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References

- 1. Computational Design of Multi-target Kinase Inhibitors | Springer Nature Experiments [experiments.springernature.com]
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